

Application Note: High-Resolution MS Characterization of D-(+)-Talose-[2-13C]

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Compound of Interest

Compound Name: *D-(+)-Talose-13C-2*

Cat. No.: *B12390722*

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Introduction & Scientific Context

D-(+)-Talose is a C2 epimer of D-galactose and a C4 epimer of D-mannose. Its rarity makes it a critical tracer in metabolic flux analysis (MFA) for elucidating novel isomerase pathways and rare sugar metabolism. The [2-13C] isotopomer is particularly valuable because the C2 position is often the site of enzymatic attack (e.g., epimerization, phosphorylation), and its fate in fragmentation patterns provides definitive mechanistic evidence.

This guide focuses on two primary workflows:

- GC-EI-MS (TMS Derivatives): The gold standard for metabolic tracing, providing rigorous structural fragmentation.
- ESI-MS/MS (Lithium Adducts): The preferred method for stereochemical differentiation of Talose from its isomers (Galactose/Mannose) using cross-ring cleavages.

Fragmentation Mechanics & Diagnostic Ions

A. GC-MS: Trimethylsilyl (TMS) Ether Derivatives

In Electron Impact (EI) ionization (70 eV), TMS-derivatized aldohexoses fragment primarily via charge-induced cleavages of the pyranose ring.

- The Molecule: 1,2,3,4,6-penta-O-trimethylsilyl-D-talopyranose.
- The Label: ^{13}C at Position 2 (Mass shift +1.003 Da).

Key Fragmentation Pathways

Fragment Ion (m/z)	Origin (Carbon Backbone)	Unlabeled Mass	[2- ^{13}C]-Talose Mass	Mechanism
A-Series (Base)	C2–C3–C4	217	218	High-intensity cleavage characteristic of pyranose rings. Retains C2.
B-Series	C2–C3	204	205	Rearrangement ion (TMSO-CH=CH-OTMS). Retains C2.
C1 Fragment	C1	103	103	Radical cleavage of C1-OTMS. No Shift (Negative Control).
C6 Fragment	C6	103	103	Cleavage of C6-OTMS. No Shift.
Cross-Ring	C3–C4–C5–C6	319	319	Loss of C1-C2. No Shift (Crucial for confirming label position).
Silicon Ion	TMS Group	73	73	[Si(CH ₃) ₃] ⁺ . Background ion. [1] [2]

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Expert Insight: The ratio of m/z 218 / 217 is the primary metric for calculating isotopic enrichment. In a pure [2- ^{13}C] sample, m/z 217 should disappear, replaced entirely by m/z 218. If m/z 319 shifts to 320, it indicates scrambling or incorrect labeling (e.g., [3- ^{13}C]).

B. ESI-MS/MS: Lithium Adducts ($[\text{M}+\text{Li}]^+$)

Electrospray ionization of native sugars yields $[\text{M}+\text{Na}]^+$ or $[\text{M}+\text{Li}]^+$. Lithium is superior for structural elucidation because it induces specific cross-ring cleavages (A-type ions) that are sensitive to stereochemistry (axial vs. equatorial -OH groups).

- Precursor Ion: m/z 187 (Unlabeled) $\rightarrow$ m/z 188 ([2- ^{13}C]Talose + Li).
- Target Cleavage: 0,2A Cross-Ring Cleavage.

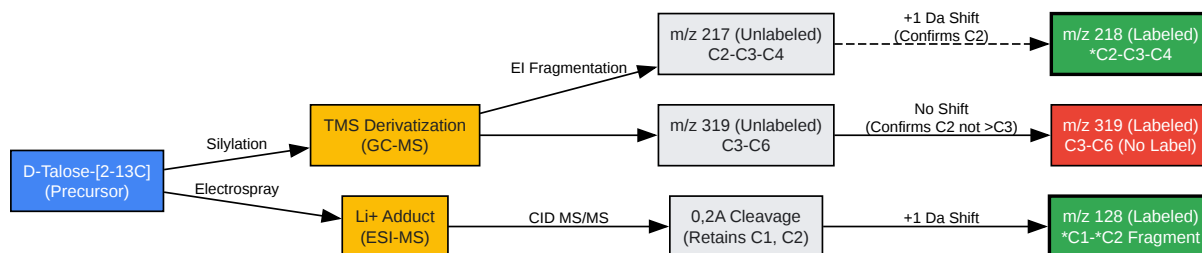
Stereochemical Differentiation (Talose vs. Galactose)

Talose (C2-axial, C4-axial) and Galactose (C2-equatorial, C4-axial) produce different fragmentation efficiencies.

- 0,2A Ion (m/z 127 $\rightarrow$ 128): Cleavage across the O-C1 and C2-C3 bonds. This fragment contains C1 and C2.
 - Talose: The axial C2-OH sterically facilitates the coordination of Li^+ with the ring oxygen, often enhancing the 0,2A pathway relative to glycosidic bond scission.
 - Shift: The 0,2A ion will shift from m/z 127 to 128 in the [2- ^{13}C] isotopomer.

Visualization: Fragmentation Pathways

The following diagram illustrates the logical flow of fragmentation for determining the label position.



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Caption: Fragmentation logic tree for [2-13C]-Talose. Green nodes indicate positive diagnostic shifts confirming the label location; Red indicates expected lack of shift (negative control).

Experimental Protocol

Protocol A: GC-MS Sample Preparation (TMS Derivatization)

Target: Analysis of metabolic enrichment and positional isotopomer analysis.[3][4]

- Lyophilization: Dry 50 µg of the Talose sample completely. Water interferes with silylation.
- Methoximation (Optional but Recommended):
 - Add 50 µL of Methoxyamine HCl in Pyridine (20 mg/mL).
 - Incubate at 30°C for 90 mins.
 - Why: This locks the sugar in the open-chain form (MOX-TMS), simplifying the chromatogram to two peaks (syn/anti) rather than four (alpha/beta pyranose/furanose). However, for ring-specific fragmentation (as described above), skip this step to obtain the TMS-ether (pyranose).
- Silylation:
 - Add 50 µL of MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) + 1% TMCS (catalyst).

- Incubate at 37°C for 30 mins (or 60°C for 15 mins).
- Analysis:
 - Inject 1 μL into GC-MS (Split 1:10).
 - Column: DB-5MS or equivalent (30m x 0.25mm).
 - Temp Program: 80°C (2 min) $\rightarrow$ 10°C/min $\rightarrow$ 300°C.

Protocol B: ESI-MS/MS for Stereochemical ID

Target: Distinguishing Talose from Galactose/Mannose.

- Solution Prep: Dissolve Talose in 50:50 MeOH:H₂O to 10 μM .
- Lithium Doping: Add LiCl to a final concentration of 50 μM .
- Acquisition:
 - Direct Infusion ESI (+).
 - Select Precursor m/z 188 ($[\text{M}+\text{Li}]^+$ for $[\text{2-}^{13}\text{C}]\text{Talose}$).
 - Collision Energy (CID): 20–30 eV (optimize to deplete precursor by 80%).
- Data Interpretation:
 - Monitor the ratio of 0,2A (m/z 128) to 1,5X (loss of formaldehyde).
 - Talose Signature: High 0,2A abundance due to axial C2-OH stabilizing the transition state.

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